Application Note: Analytical Control Strategy for 3'-Bromo-4'-(1-imidazolyl)acetophenone

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Compound of Interest

Compound Name:	*3'-Bromo-4'-(1-imidazolyl)acetophenone*
CAS No.:	*1141669-55-7*
Cat. No.:	*B1524668*

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Introduction & Chemical Context

3'-Bromo-4'-(1-imidazolyl)acetophenone is a bifunctional building block characterized by an electrophilic acetyl group, a displaceable or coupleable aryl bromide, and a basic imidazole moiety.[1][2] Its structural integrity is pivotal in pharmaceutical synthesis, where the bromine atom often serves as a handle for Suzuki-Miyaura couplings or Buchwald-Hartwig aminations, while the imidazole ring provides pharmacophoric interactions (e.g., heme iron coordination in CYP51 inhibitors).

Physicochemical Profile

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Property	Value / Characteristic
CAS Number	1141669-55-7
Formula	$C_{11}H_9BrN_2O$
Molecular Weight	265.11 g/mol
Isotopic Signature	Distinct 1:1 doublet at m/z 265/267 ($^{79}Br/^{81}Br$)
pKa (Calculated)	~6.5 (Imidazole N3); Ketone is neutral.[2][3][4]
Solubility	Soluble in DMSO, MeOH, ACN; Sparingly soluble in water.[1]

Critical Quality Attributes (CQAs) & Impurity Profiling

The synthesis typically involves Nucleophilic Aromatic Substitution (S_NAr) of 3'-bromo-4'-fluoroacetophenone with imidazole or Ullmann-type coupling.[1] The analytical method must resolve the following potential impurities:

- Impurity A (Starting Material 1): 3'-Bromo-4'-fluoroacetophenone.
- Impurity B (Starting Material 2): Imidazole (detectable via low-wavelength UV or HILIC).[1]
- Impurity C (Regioisomer): 3'-(1-imidazolyl)-4'-bromoacetophenone (rare, but possible if starting from di-halo precursors).[1]
- Impurity D (Hydrolysis): 3'-Bromo-4'-(1-imidazolyl)benzoic acid (oxidation of acetyl group).[1]

Protocol 1: High-Performance Liquid Chromatography (HPLC)

Rationale: The imidazole moiety is basic (pKa ~6.5).[1] Standard acidic mobile phases (pH 2-3) protonate the imidazole, leading to peak tailing on traditional C18 columns due to silanol interactions. This protocol utilizes a High-pH approach to keep the molecule neutral, ensuring sharp peak shape and enhanced retention.

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Method Parameters

Parameter	Condition
Column	Waters XBridge C18 BEH, 4.6 × 150 mm, 3.5 µm (or equivalent high-pH stable column)
Mobile Phase A	10 mM Ammonium Bicarbonate (pH 10.0 with NH_4OH)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temp	35°C
Detection	UV @ 260 nm (primary), 220 nm (impurity scan)
Injection Volume	5.0 µL
Diluent	50:50 Water:Acetonitrile

Gradient Program

Time (min)	% Mobile Phase B	Event
0.0	10	Equilibration
2.0	10	Isocratic Hold
12.0	90	Linear Gradient
15.0	90	Wash
15.1	10	Re-equilibration
20.0	10	End

System Suitability Criteria:

- Tailing Factor (Tf): NMT 1.5 (Critical for basic imidazole).[1]
- Resolution (Rs): > 2.0 between Main Peak and Impurity A.

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- Precision (RSD): < 1.0% for 6 replicate injections.

Protocol 2: Spectroscopic Characterization (NMR & MS)

A. Mass Spectrometry (LC-MS)

- Ionization: Electrospray Ionization (ESI), Positive Mode.[1]
- Key Feature: The Bromine Isotope Pattern is the definitive identifier.[1] You must observe two peaks of nearly equal intensity separated by 2 Da.
  - $[M+H]^+$:m/z 265.0 (^{79}Br)
  - $[M+H+2]^+$:m/z 267.0 (^{81}Br)
- Fragmentation (MS/MS):
  - Loss of Acetyl (-42 Da): m/z 223/225.
  - Loss of Bromine radical (rare in ESI, common in EI): m/z 186.

B. Nuclear Magnetic Resonance (^{1}H-NMR)

Solvent: DMSO-d_6 (Tetramethylsilane internal standard).[1]

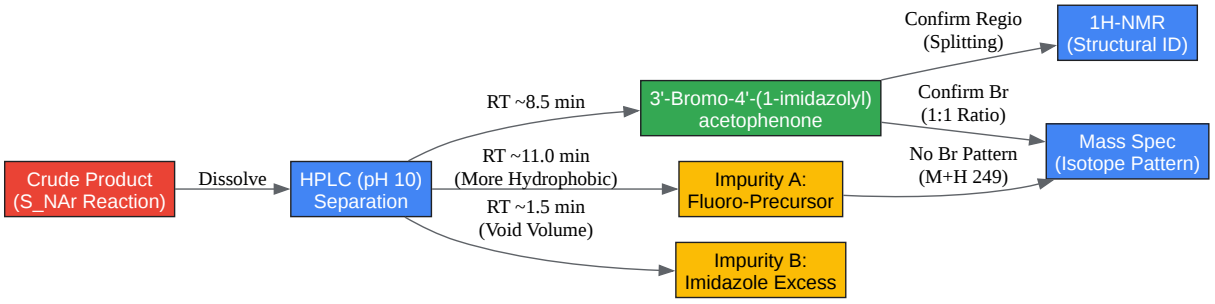
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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Structural Logic
2.65	Singlet (s)	3H	-$COCH_3$	Methyl group of acetophenone.
7.15	Singlet (s)	1H	Imidazole C4-H	Characteristic imidazole ring proton.[1]
7.45	Singlet (s)	1H	Imidazole C5-H	Characteristic imidazole ring proton.[1]
7.75	Doublet (d)	1H	Ar-H5'	Ortho to imidazole, shielded by N-lone pair.[1]
8.05	Doublet of Doublets (dd)	1H	Ar-H6'	Meta coupling to H2', Ortho to H5'.
8.15	Singlet (s)	1H	Imidazole C2-H	Most deshielded imidazole proton (between Ns).[1]
8.35	Doublet (d)	1H	Ar-H2'	Ortho to Br, most deshielded aromatic proton. [1]

Visualizing the Analytical Logic

The following diagram maps the synthesis impurities to their analytical detection method, ensuring a "Quality by Design" (QbD) approach.

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Caption: Analytical workflow differentiating the target molecule from key synthetic impurities via retention time and spectral signature.

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